

Personal protective equipment for handling E3 ligase Ligand 29

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Compound of Interest

Compound Name: E3 ligase Ligand 29

Cat. No.: B13478276

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Essential Safety and Handling Guide for E3 Ligase Ligand 29

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This document provides crucial safety and logistical information for handling **E3 ligase Ligand 29** in a research setting. Given the absence of a publicly available, detailed Safety Data Sheet (SDS) for this specific compound, the following guidelines are based on standard laboratory safety practices for handling potent, biologically active small molecules.

Chemical and Physical Properties

A summary of the known physicochemical properties of **E3 ligase Ligand 29** is provided below.

Property	Value
Chemical Formula	C ₁₃ H ₁₃ N ₃ O ₃ ^[1]
Molecular Weight	259.26 g/mol ^[1]
CAS Number	2154341-52-1 ^[1]

Personal Protective Equipment (PPE)

Due to the bioactive nature of **E3 ligase Ligand 29**, appropriate personal protective equipment is mandatory to prevent exposure. The following table outlines the recommended PPE for various laboratory activities.

Activity	Recommended Personal Protective Equipment (PPE)
Receiving & Unpacking	Chemical-resistant gloves (e.g., nitrile).
Weighing & Aliquoting (Solid Form)	Double chemical-resistant gloves, protective gown (impermeable, long-sleeved), and safety glasses with side shields or goggles. All handling of the solid compound should be performed in a certified chemical fume hood or a ventilated balance enclosure.
Solution Preparation & Handling	Double chemical-resistant gloves, protective gown, and safety glasses with side shields or goggles. All work should be conducted in a chemical fume hood.[3]
Spill Cleanup	Spill kit appropriate for chemical spills, including absorbent materials, two pairs of chemical-resistant gloves, a gown, and eye protection. Respiratory protection may be necessary depending on the scale of the spill.

Operational and Disposal Plans

Proper storage and disposal are critical for maintaining the integrity of **E3 ligase Ligand 29** and ensuring laboratory safety.

Storage and Stability:

- Store the compound in a tightly sealed container in a dry, cool, and well-ventilated area.
- Recommended storage conditions can be found on the Certificate of Analysis provided by the supplier.[2]

Handling Procedures:

- Handle in a well-ventilated place, preferably a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools.
- Ensure adequate ventilation and handle in accordance with good industrial hygiene and safety practices.^[4]

Disposal Plan:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not let the chemical enter drains.^[4]
- Contaminated materials (e.g., gloves, vials) should be collected in a designated hazardous waste container.

Experimental Protocols

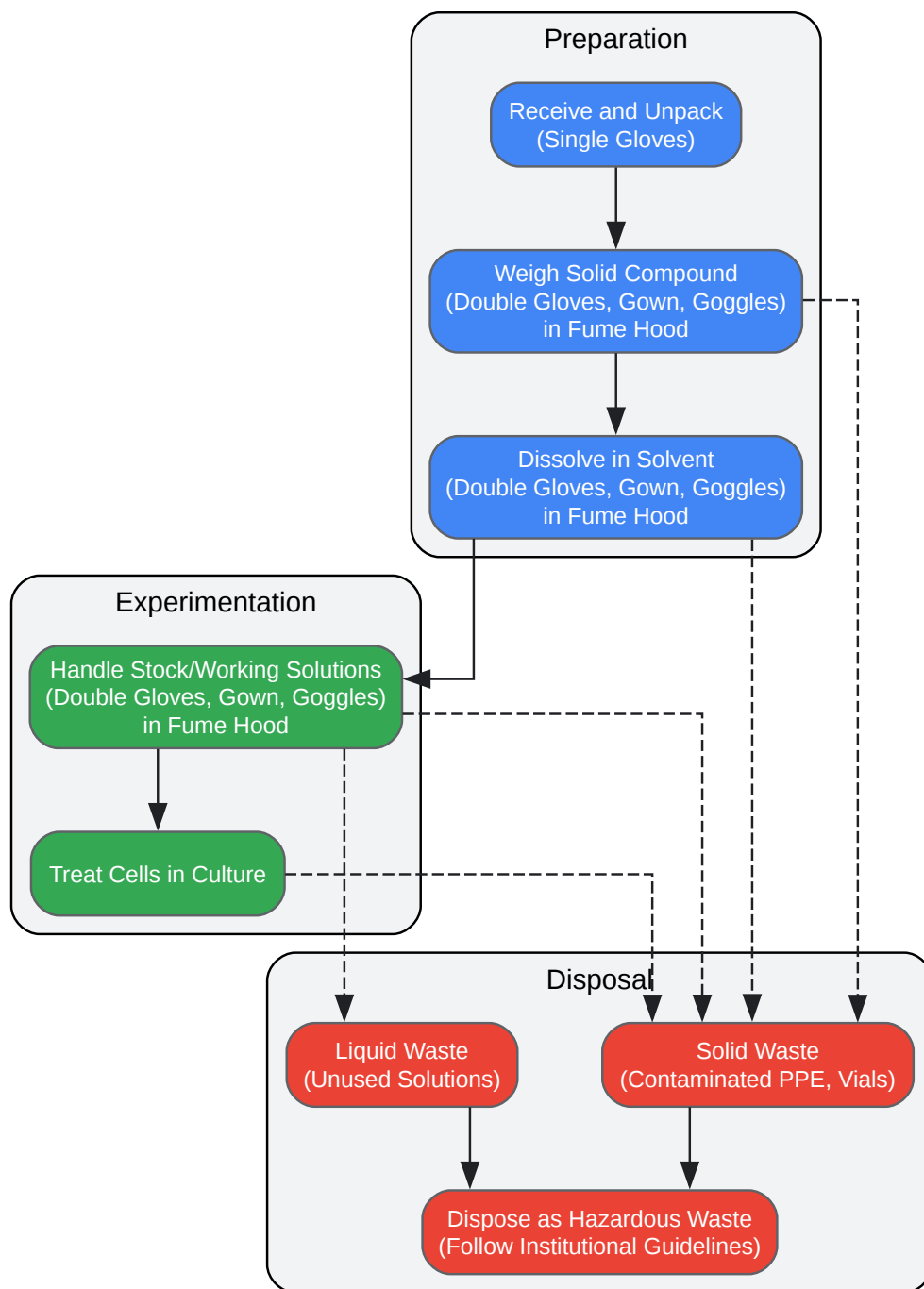
In Vitro Solution Preparation: For cell culture experiments, a stock solution is typically prepared in a solvent like DMSO.

- Preparation of DMSO Stock Solution:
 - Accurately weigh the desired amount of **E3 ligase Ligand 29** powder in a chemical fume hood.
 - Dissolve the powder in an appropriate volume of high-purity DMSO to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, dissolve 2.59 mg of the compound in 1 mL of DMSO.
 - Vortex thoroughly to ensure the compound is fully dissolved.

- Store the stock solution at -20°C or -80°C as recommended by the supplier.
- Preparation of Working Solution:
 - Thaw the DMSO stock solution.
 - Dilute the stock solution to the final desired concentration in cell culture media.
 - It is important to ensure that the final concentration of DMSO in the cell culture media is low (typically <0.1%) to avoid solvent-induced toxicity.

Workflow for Handling and Disposal of E3 Ligase Ligand 29

Workflow for Safe Handling and Disposal of E3 Ligase Ligand 29

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Caption: A flowchart outlining the key steps for the safe handling and disposal of **E3 Ligase Ligand 29**, from receiving the compound to its final disposal as hazardous waste.

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References

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